

# An In-depth Technical Guide to the Thermophysical Properties of HFC-143a

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## Compound of Interest

Compound Name: *1,1,2-Trifluoroethane*

Cat. No.: *B1584508*

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## Introduction

1,1,1-Trifluoroethane, commercially known as HFC-143a or R-143a, is a hydrofluorocarbon (HFC) with the chemical formula  $\text{CF}_3\text{CH}_3$ . It is a colorless and odorless gas at standard conditions. Due to its thermodynamic properties, HFC-143a has been utilized as a refrigerant, often as a component in blends. This guide provides a comprehensive overview of the key thermophysical properties of HFC-143a, focusing on data obtained from experimental studies. The information is presented in a structured format to facilitate its use in research, development, and modeling applications.

## Core Thermophysical Properties

The following sections detail the critical thermophysical properties of HFC-143a. The data is summarized in tables for clarity and ease of comparison, followed by descriptions of the experimental methodologies used to obtain these measurements.

## Viscosity

Viscosity is a measure of a fluid's resistance to shear stress and is a critical parameter in fluid dynamics, heat transfer, and lubrication calculations. The viscosity of HFC-143a has been determined for both its gaseous and compressed liquid phases.

Data Presentation: Viscosity of HFC-143a

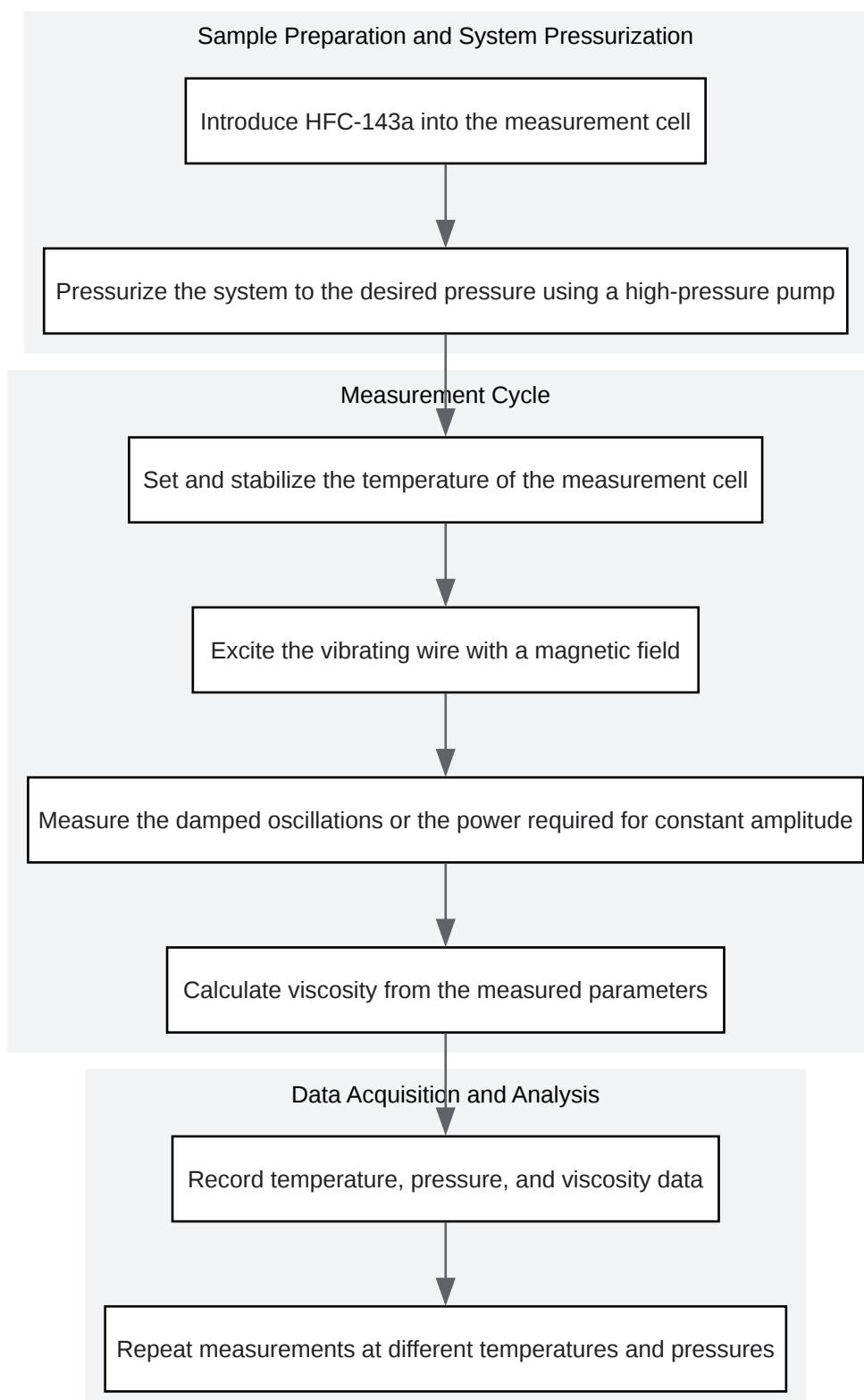
Phase	Temperature Range (K)	Pressure Range (MPa)	Experimental Method	Reference
Gaseous	298.15 - 423.15	Up to 9	Oscillating-Disk Viscometer	[1]
Compressed Liquid	254 - 293	Up to 10	Vibrating-Wire Viscometer	[2][3]

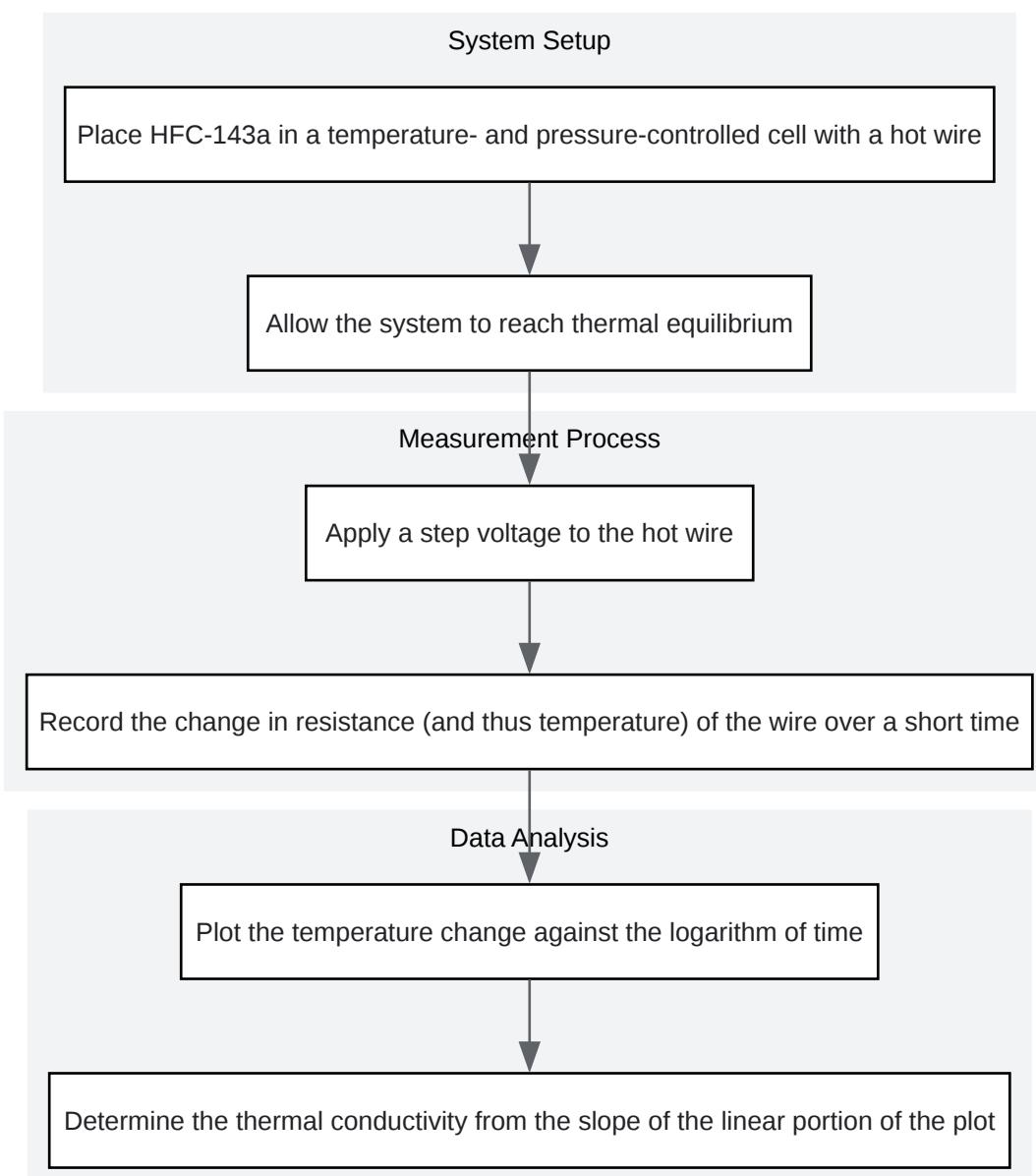
### Experimental Protocols: Viscosity Measurement

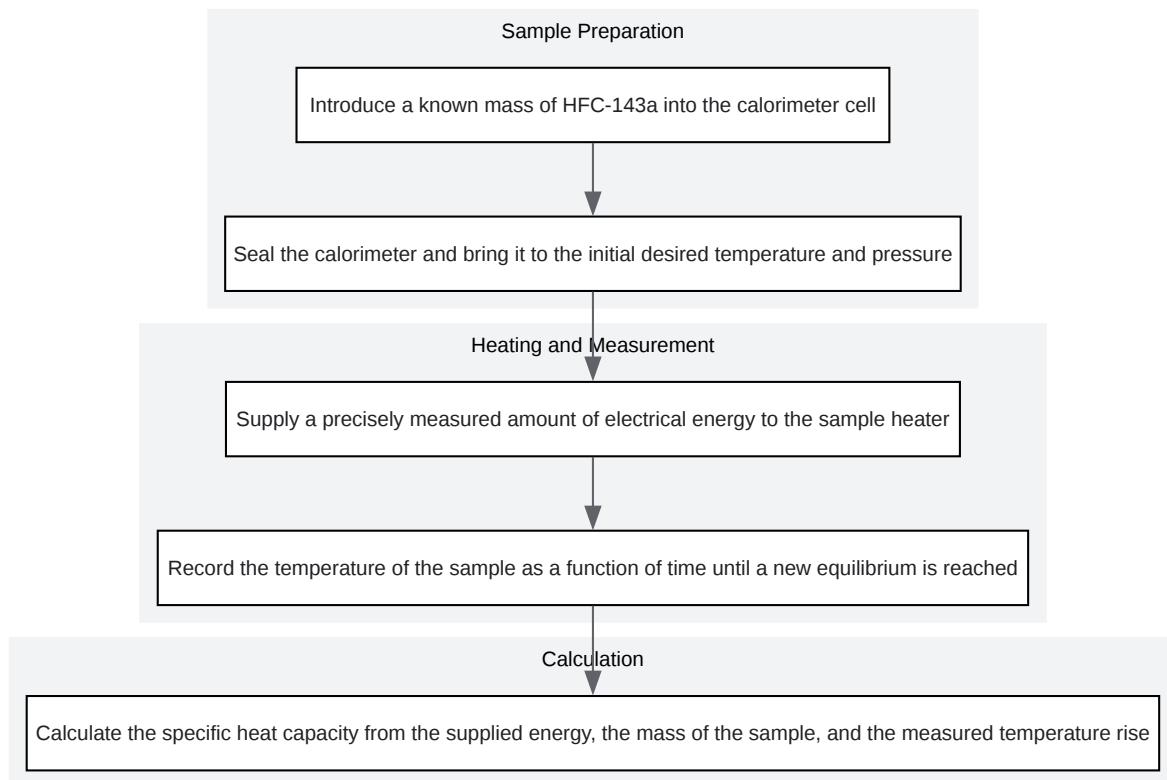
Two primary methods have been employed for the high-precision measurement of the viscosity of HFC-143a: the oscillating-disk viscometer for the gaseous phase and the vibrating-wire viscometer for the compressed liquid phase.

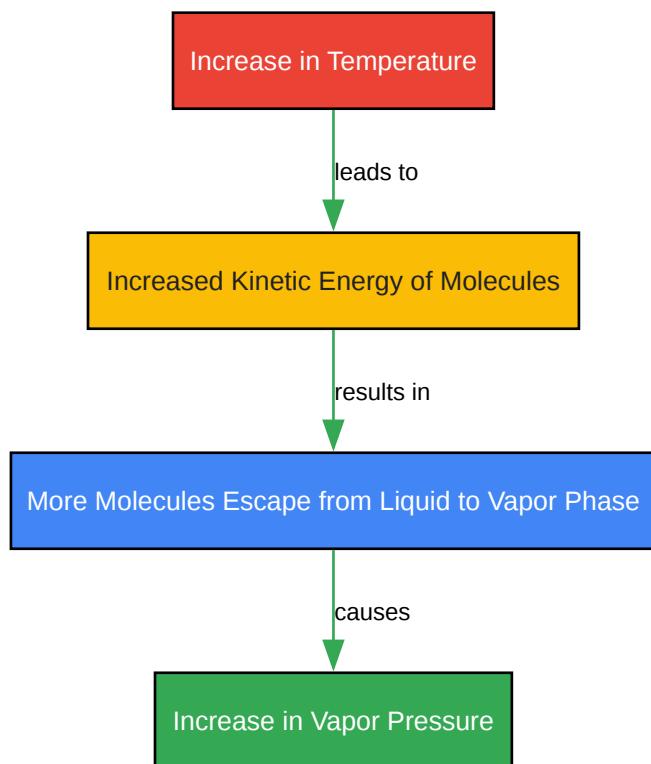
- **Oscillating-Disk Viscometer:** This method involves a disk that undergoes torsional oscillations in the fluid being measured. The viscous drag exerted by the fluid on the disk causes a damping of the oscillations. By measuring the rate of this damping (the logarithmic decrement of the oscillation amplitude), the viscosity of the fluid can be determined. The experimental setup typically consists of a temperature- and pressure-controlled chamber housing the oscillating disk assembly.
- **Vibrating-Wire Viscometer:** In this technique, a taut wire is immersed in the fluid and is made to vibrate at its resonant frequency. The viscosity of the fluid is determined from the damping effect it has on the wire's vibration or from the power required to maintain a constant amplitude of vibration. This method is particularly well-suited for measurements in liquids and at high pressures.

### Experimental Workflow: Viscosity Measurement using a Vibrating-Wire Viscometer









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